

# CAS number 112375-05-0 properties and hazards.

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## Compound of Interest

Compound Name: 2-Benzyl-2-azabicyclo[2.2.1]hept-5-ene

Cat. No.: B055010

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An In-depth Technical Guide to **2-Benzyl-2-azabicyclo[2.2.1]hept-5-ene** (CAS 112375-05-0)

## Introduction

This document provides a comprehensive technical overview of the chemical compound **2-Benzyl-2-azabicyclo[2.2.1]hept-5-ene**, identified by CAS number 112375-05-0. As a bicyclic amine, its unique structural framework makes it a compound of interest for synthetic chemistry and as a potential building block in drug discovery and materials science. This guide is intended for researchers, chemists, and drug development professionals, offering critical data on its properties, a thorough analysis of its hazards, and detailed protocols for safe handling and risk mitigation in a laboratory setting. The narrative emphasizes the causality behind safety procedures, grounded in the compound's known physicochemical and toxicological profile.

## Chemical Identity and Physicochemical Properties

**2-Benzyl-2-azabicyclo[2.2.1]hept-5-ene** is a pale-yellow to yellow-brown liquid at room temperature<sup>[1]</sup>. Its core structure is an azanorbornene moiety with a benzyl group attached to the nitrogen atom. This combination of a rigid bicyclic system and a flexible aromatic group defines its chemical reactivity and physical characteristics.

A summary of its key physicochemical properties is presented below.

Property	Value	Source
Chemical Name	2-Benzyl-2-azabicyclo[2.2.1]hept-5-ene	[2]
Synonyms	N-BENZYL-2-AZANORBORNENE	[3]
CAS Number	112375-05-0	[2][3]
Molecular Formula	C <sub>13</sub> H <sub>15</sub> N	[2][3]
Molecular Weight	185.27 g/mol	[1]
Density	1.103 g/cm <sup>3</sup>	[2][3]
Boiling Point	274.4 °C at 760 mmHg	[3]
Flash Point	109.5 °C	[3]
Vapor Pressure	0.00543 mmHg at 25 °C	[3]
Appearance	Pale-yellow to Yellow-brown Liquid	[1]
Storage Temperature	Room Temperature	[2]

## Hazard Analysis and GHS Classification

According to available Safety Data Sheets (SDS), CAS 112375-05-0 is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Understanding these classifications is fundamental to establishing safe laboratory practices.

- Acute Toxicity, Oral (Category 4) - H302: Harmful if swallowed. This classification indicates that ingestion of relatively small quantities of the substance can cause significant toxic effects. The primary risk in a laboratory setting is accidental ingestion via contaminated hands or equipment.
- Skin Corrosion/Irritation (Category 2) - H315: Causes skin irritation. Direct contact with the liquid can cause inflammation, redness, and discomfort. This necessitates the use of

appropriate chemical-resistant gloves to prevent dermal exposure.

- **Serious Eye Damage/Eye Irritation (Category 2A) - H319:** Causes serious eye irritation. Splashes or contact with vapor can lead to significant eye irritation, characterized by redness, pain, and potential damage if not promptly addressed. This hazard underscores the mandatory use of safety glasses or goggles.
- **Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation - H335:** May cause respiratory irritation. Inhalation of vapors or aerosols can irritate the respiratory system, leading to symptoms such as coughing and shortness of breath. All handling of this volatile compound should be performed in a well-ventilated area, preferably within a chemical fume hood.

## Toxicological Profile: An Expert Assessment

The current toxicological data for **2-Benzyl-2-azabicyclo[2.2.1]hept-5-ene** is limited, with one source noting that the chemical, physical, and toxicological properties have not been thoroughly investigated. This lack of comprehensive data is a critical finding for any researcher. In drug development, an uncharacterized toxicological profile represents a significant knowledge gap.

### Key Insights:

- **Carcinogenicity:** No component of this product at levels greater than or equal to 0.1% is identified as a carcinogen or potential carcinogen by major regulatory bodies like IARC, ACGIH, or NTP.
- **Data Gaps:** The absence of detailed studies on mutagenicity, reproductive toxicity, and long-term exposure effects means that a precautionary principle must be applied. Researchers should treat this compound as potentially hazardous upon repeated or chronic exposure until more data becomes available.

This data gap necessitates a conservative approach to risk management. All protocols must be designed to minimize exposure to the lowest reasonably achievable level.

## Standard Operating Protocol for Safe Handling

The following protocol is a self-validating system designed to ensure user safety based on the known hazards of CAS 112375-05-0. The causality for each step is explicitly linked to the compound's hazard profile.

#### 4.1 Engineering Controls and Personal Protective Equipment (PPE)

- **Primary Engineering Control:** All manipulations, including weighing, transferring, and mixing, must be conducted within a certified chemical fume hood. This is a non-negotiable control to mitigate the risk of respiratory tract irritation (H335).
- **Eye and Face Protection:** Wear chemical safety goggles that conform to ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a significant risk of splashing. This is mandated by the H319 classification (Causes serious eye irritation).
- **Dermal Protection:**
  - **Gloves:** Wear nitrile or neoprene gloves with a minimum thickness of 0.11 mm. Double-gloving is recommended for transfers of significant quantities. This control directly addresses the H315 hazard (Causes skin irritation). Gloves must be inspected before use and changed immediately if contamination is suspected.
  - **Lab Coat:** A flame-resistant lab coat must be worn and kept fully buttoned.
- **Personal Hygiene:** An emergency eyewash station and safety shower must be immediately accessible. Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.

#### 4.2 Chemical Handling and Storage Workflow

- **Receiving and Storage:** Upon receipt, inspect the container for damage. Store the compound in its original, tightly sealed container in a designated area for hazardous chemicals, at room temperature.<sup>[2]</sup>
- **Preparation for Use:** Before opening the container, ensure all PPE is correctly donned and the fume hood sash is at the appropriate height.

- **Aliquotting and Transfer:** Use a calibrated pipette or syringe for liquid transfers to minimize aerosol generation. Work on a disposable absorbent bench liner to contain any potential spills.
- **Reaction Setup:** When adding the compound to a reaction vessel, do so slowly to avoid splashing. If the reaction is to be heated, ensure it is performed in a well-contained apparatus with appropriate condenser and vent systems.
- **Waste Disposal:** All contaminated materials (pipette tips, gloves, bench liners) must be disposed of as hazardous chemical waste in a designated, sealed container. Surplus and non-recyclable solutions should be handled by a licensed disposal company. Do not allow the product to enter drains.

## Emergency Procedures

In the event of an exposure or spill, the following procedures must be initiated immediately.

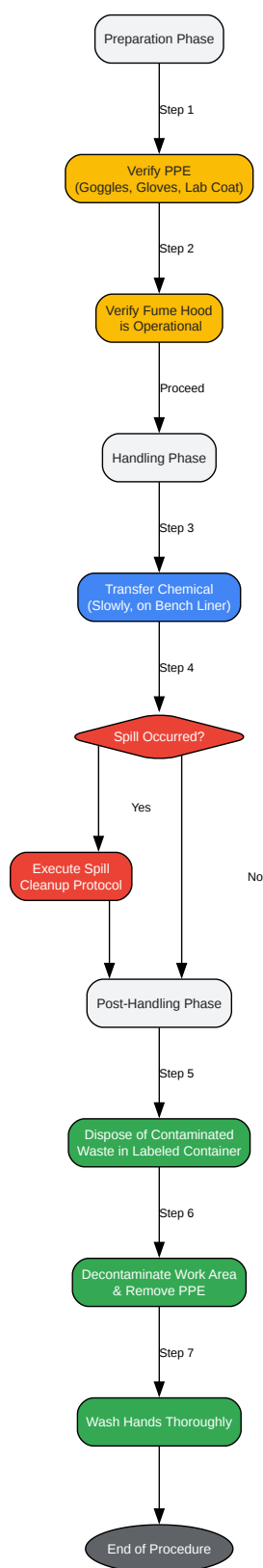
Exposure Route	First Aid Measures	Source
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.	
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.	
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.	
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	

**Firefighting Measures:**

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) and full protective clothing.

## Visualized Workflow: Safe Handling of CAS 112375-05-0

The following diagram outlines the critical decision points and procedural flow for handling this compound, ensuring a systematic approach to safety.



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Caption: Safe Handling Workflow for CAS 112375-05-0.

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## References

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

